

Stability and Storage of Methyl 2-(3-oxocyclopentyl)acetate: A Technical Guide

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Compound of Interest

Compound Name: *Methyl 2-(3-oxocyclopentyl)acetate*

Cat. No.: *B141797*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and storage conditions for **Methyl 2-(3-oxocyclopentyl)acetate** (CAS No. 2630-38-8), a key intermediate in the synthesis of various organic molecules. Due to the limited availability of specific stability data for this compound, this guide amalgamates information from general principles of organic chemistry, data on related compounds such as β -keto esters and cyclopentanone derivatives, and supplier-provided information.

Physicochemical Properties

A summary of the known physicochemical properties of **Methyl 2-(3-oxocyclopentyl)acetate** is presented below. This data is crucial for understanding the compound's behavior under various experimental and storage conditions.

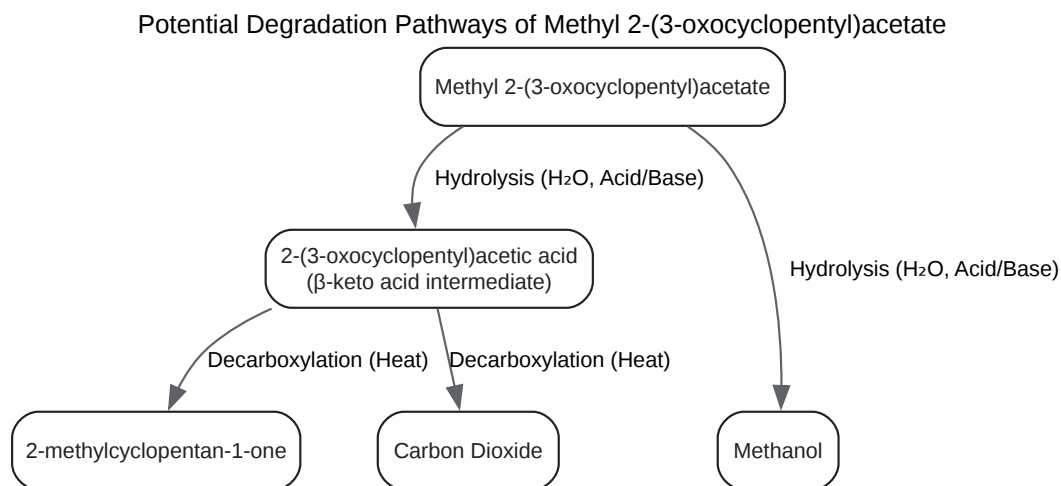
| Property | Value | Reference |
|-------------------|---|-----------|
| Molecular Formula | C ₈ H ₁₂ O ₃ | [1][2] |
| Molecular Weight | 156.18 g/mol | [1][3] |
| Boiling Point | 85-95 °C at 0.1 Torr | [1] |
| Density | 1.093 ± 0.06 g/cm ³ (Predicted) | [1] |
| Refractive Index | 1.458 | [1] |
| Flash Point | 92.7 ± 19.9 °C | [1] |
| Appearance | Neat oil | [4] |

Stability Profile

While specific experimental stability studies on **Methyl 2-(3-oxocyclopentyl)acetate** are not readily available in the public domain, its structure as a β-keto ester provides insights into its potential degradation pathways. β-keto esters are known to be susceptible to certain chemical transformations, particularly hydrolysis and decarboxylation under specific conditions.[5][6]

Potential Degradation Pathways

The primary routes of degradation for **Methyl 2-(3-oxocyclopentyl)acetate** are anticipated to be hydrolysis of the ester and subsequent decarboxylation of the resulting β-keto acid.



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Figure 1: Potential degradation pathways for **Methyl 2-(3-oxocyclopentyl)acetate**.

Hydrolysis: In the presence of water, especially under acidic or basic conditions, the methyl ester group can hydrolyze to form the corresponding carboxylic acid, 2-(3-oxocyclopentyl)acetic acid, and methanol.[5]

Decarboxylation: The resulting β -keto acid is thermally unstable and can readily undergo decarboxylation, particularly upon heating, to yield 2-methylcyclopentan-1-one and carbon dioxide.[6][7]

Recommended Storage and Handling Conditions

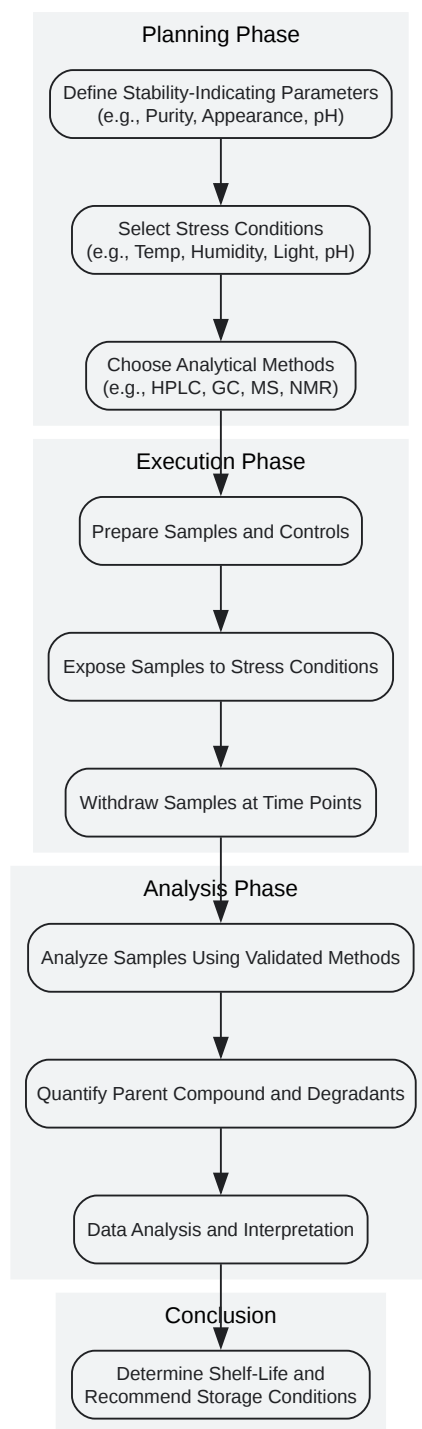
Based on the general guidelines for β -keto esters and cyclopentanone derivatives, the following storage and handling conditions are recommended to ensure the stability and purity of **Methyl 2-(3-oxocyclopentyl)acetate**.

| Condition | Recommendation | Rationale |
|------------------------|---|--|
| Temperature | Store in a cool, dry place.[8] Recommended storage at 2-8°C for long-term storage is a prudent measure based on general practices for preserving organic intermediates.[9] | Lower temperatures slow down potential degradation reactions. |
| Atmosphere | Store under an inert atmosphere (e.g., nitrogen or argon).[9] | To prevent oxidation and reaction with atmospheric moisture. |
| Container | Keep container tightly closed. [8][10] Use glass containers for laboratory quantities.[8] For larger quantities, nitrogen-sealed HDPE or stainless steel drums are suggested.[9] | To prevent contamination and exposure to air and moisture. |
| Incompatible Materials | Avoid strong oxidizing agents, strong acids, and strong bases. | These can catalyze hydrolysis and other degradation reactions. |
| Handling | Use in a well-ventilated area. [8][10] Avoid contact with skin and eyes. Wear appropriate personal protective equipment (PPE), including gloves and safety goggles.[10][11] Keep away from heat, sparks, and open flames.[8][10] | To ensure personnel safety and prevent accidental ignition. |

Experimental Workflow for Stability Assessment

For researchers requiring definitive stability data, a systematic experimental approach is necessary. The following workflow outlines a general protocol for assessing the stability of a chemical compound like **Methyl 2-(3-oxocyclopentyl)acetate**.

General Workflow for Chemical Stability Assessment



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Figure 2: A general experimental workflow for assessing chemical stability.

Methodologies for Key Experiments

1. Purity Assessment by High-Performance Liquid Chromatography (HPLC):

- Column: C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 μ m).
- Mobile Phase: A gradient of acetonitrile and water.
- Detector: UV detector at an appropriate wavelength (determined by UV-Vis scan).
- Procedure: A stock solution of **Methyl 2-(3-oxocyclopentyl)acetate** is prepared in a suitable solvent (e.g., acetonitrile). Aliquots are taken from the stability samples at each time point, diluted, and injected into the HPLC system. The peak area of the parent compound is monitored over time to determine its degradation.

2. Identification of Degradation Products by Mass Spectrometry (MS):

- Technique: Liquid Chromatography-Mass Spectrometry (LC-MS) or Gas Chromatography-Mass Spectrometry (GC-MS).
- Procedure: The same samples analyzed by HPLC or GC can be introduced into a mass spectrometer. The mass-to-charge ratio of the degradation products can be determined, aiding in their structural elucidation.

3. Forced Degradation Studies:

- Acid/Base Hydrolysis: Samples are exposed to dilute solutions of hydrochloric acid and sodium hydroxide at room and elevated temperatures.
- Oxidation: Samples are treated with a solution of hydrogen peroxide.
- Thermal Stress: Samples are stored at elevated temperatures (e.g., 40°C, 60°C).
- Photostability: Samples are exposed to UV and visible light.

By following these general guidelines and, if necessary, conducting focused stability studies, researchers and drug development professionals can ensure the integrity and proper handling of **Methyl 2-(3-oxocyclopentyl)acetate** in their work.

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